

Spectroscopic Profile of 3,3,3-Trichloropropanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,3,3-Trichloropropanoic acid

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This technical guide provides a comprehensive overview of the spectroscopic data for **3,3,3-trichloropropanoic acid**, a halogenated carboxylic acid of interest to researchers and professionals in the fields of chemical synthesis and drug development. This document details available and predicted data for Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), along with generalized experimental protocols.

Spectroscopic Data Summary

The following tables summarize the available and predicted spectroscopic data for **3,3,3-trichloropropanoic acid**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Solvent	Instrument
~3.8 (Predicted)	Singlet	2H	-CH ₂ -	CDCl ₃	Varian CFT-20
~11-13 (Predicted)	Singlet (broad)	1H	-COOH	CDCl ₃	Varian CFT-20

Note: Specific experimental chemical shift values for the -CH₂- group were not found in the available literature. The value is an estimation based on typical ranges for similar structures. The carboxylic acid proton signal is characteristically broad and its chemical shift is dependent on concentration and solvent.

Table 2: ¹³C NMR Spectroscopic Data (Predicted)

Chemical Shift (δ) ppm	Carbon Atom
~170	C=O
~80-90	-CCl ₃
~45-55	-CH ₂ -

Note: Experimental ¹³C NMR data for **3,3,3-trichloropropanoic acid** is not readily available. The chemical shifts presented are predicted values based on established increments and spectral databases for similar functional groups.

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Assignment	Intensity
2500-3300	O-H stretch (carboxylic acid dimer)	Strong, Broad
1710-1760	C=O stretch	Strong
1210-1320	C-O stretch	Medium
600-800	C-Cl stretch	Strong

Source: The IR data is based on a spectrum obtained from a film cast from chloroform (CHCl_3).

Table 4: Mass Spectrometry (MS) Data (Predicted Fragmentation)

m/z	Proposed Fragment	Notes
176/178/180	$[\text{M}]^+$ (Molecular Ion)	Isotopic pattern due to three chlorine atoms.
159/161/163	$[\text{M}-\text{OH}]^+$	Loss of hydroxyl radical.
131/133/135	$[\text{M}-\text{COOH}]^+$	Loss of carboxyl group.
117/119/121	$[\text{CCl}_3]^+$	Trichloromethyl cation.
45	$[\text{COOH}]^+$	Carboxyl cation.

Note: Experimental mass spectrometry data for **3,3,3-trichloropropanoic acid** is not readily available. The fragmentation patterns are predicted based on the known fragmentation of carboxylic acids and halogenated compounds[1][2]. The presence of three chlorine atoms will result in a characteristic M, M+2, M+4, M+6 isotopic pattern for chlorine-containing fragments.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **3,3,3-trichloropropanoic acid** is prepared by dissolving the sample in a deuterated solvent, typically chloroform-d (CDCl_3), in a standard 5 mm NMR tube. ^1H and ^{13}C NMR spectra are acquired on a spectrometer, such as a Varian CFT-20 or a modern equivalent. For ^{13}C NMR, a proton-decoupled spectrum is typically obtained to simplify the spectrum to single lines for each unique carbon atom. Chemical shifts are referenced to an internal standard, commonly tetramethylsilane (TMS) at 0.00 ppm.

Infrared (IR) Spectroscopy

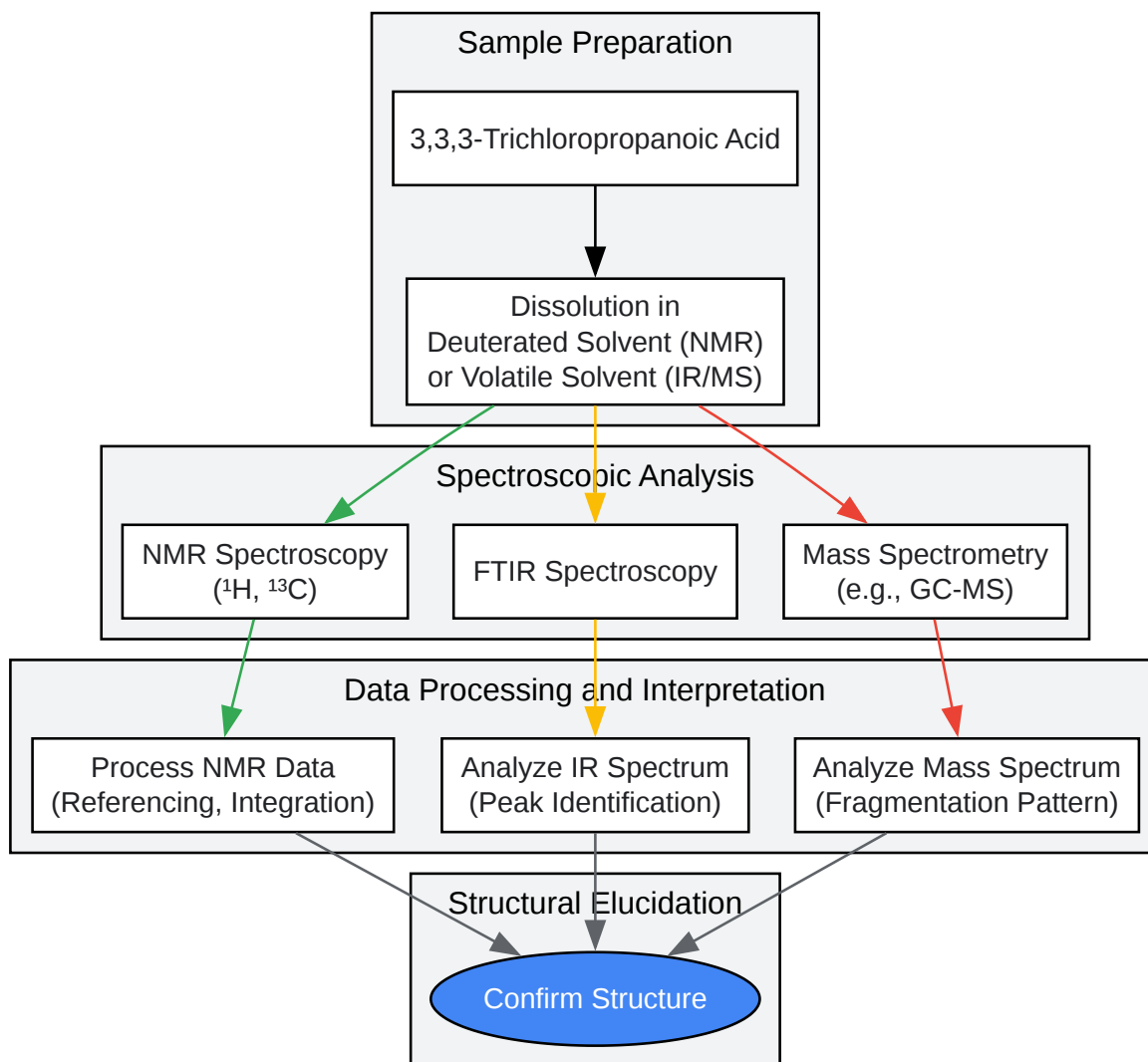
The IR spectrum can be obtained using the cast film technique. A small amount of **3,3,3-trichloropropanoic acid** is dissolved in a volatile solvent like chloroform. The solution is then deposited onto an IR-transparent window (e.g., NaCl or KBr plate), and the solvent is allowed to evaporate, leaving a thin film of the sample. The spectrum is then recorded using a Fourier Transform Infrared (FTIR) spectrometer.

Mass Spectrometry (MS)

For a volatile compound like **3,3,3-trichloropropanoic acid**, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique. The sample is injected into a gas chromatograph, where it is vaporized and separated from any impurities on a capillary column. The separated compound then enters the mass spectrometer, where it is ionized, typically by electron impact (EI). The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer and detected.

Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **3,3,3-trichloropropanoic acid**.



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A generalized workflow for the spectroscopic analysis of a chemical compound.

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References

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- [2. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
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